

# 2-hydroxybenzaldehyde CAS number and synonyms

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## Compound of Interest

Compound Name:	2-(2-Hydroxyethenyl)benzaldehyde
CAS No.:	103848-50-6
Cat. No.:	B561432

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## Chemical Identity: CAS Number and Synonyms

Precise identification is paramount in research and chemical procurement. The Chemical Abstracts Service (CAS) has assigned a unique registry number to 2-hydroxybenzaldehyde, which is universally recognized.

- CAS Number: 90-02-8<sup>[1]</sup><sup>[4]</sup><sup>[5]</sup>

Due to its widespread use and historical discovery, the compound is known by numerous synonyms. The preferred IUPAC name is 2-hydroxybenzaldehyde, but it is most commonly referred to in laboratory and industrial settings as Salicylaldehyde.<sup>[1]</sup><sup>[2]</sup>

**Table 1: Synonyms and Identifiers for 2-Hydroxybenzaldehyde**

Preferred IUPAC Name	2-Hydroxybenzaldehyde[1]
Common Name	Salicylaldehyde[1][5]
Other Synonyms	Salicylic aldehyde, o-Hydroxybenzaldehyde, ortho-Hydroxybenzaldehyde, Salicylal, o-Formylphenol, 2-Formylphenol[1][5][6]
EC Number	201-961-0[1][5]
PubChem CID	6998[1]
UNII	17K64GZH20[1][5]
ChEBI ID	CHEBI:16008[1][5]

## Physicochemical Properties

The properties of 2-hydroxybenzaldehyde are dictated by its molecular structure, particularly the intramolecular hydrogen bond between the phenolic hydroxyl group and the aldehyde's carbonyl oxygen. This interaction influences its boiling point, solubility, and spectroscopic characteristics.[1]

Table 2: Key Physicochemical Properties of 2-Hydroxybenzaldehyde

Molecular Formula	C <sub>7</sub> H <sub>6</sub> O <sub>2</sub> [1][3]
Molar Mass	122.12 g/mol [1]
Appearance	Colorless to pale yellow oily liquid[2][6]
Odor	Bitter almond-like, burning taste[2][7]
Density	1.146 - 1.17 g/cm <sup>3</sup> at 20 °C[1]
Melting Point	-7 °C (19 °F)[1]
Boiling Point	196 to 197 °C (385 to 387 °F)[1][6]
Flash Point	77-78 °C (170.6-172.4 °F) - closed cup[8]
Solubility	Slightly soluble in water; soluble in alcohol, benzene, and ether[2][5]
Vapor Pressure	0.329 - 0.79 hPa at 25 °C[6]

## Synthesis and Manufacturing

While classic methods like the Reimer-Tiemann reaction (reacting phenol with chloroform in a strong base) are well-known for producing salicylaldehyde, they often suffer from low yields and the formation of byproducts.[2][9][10] Modern industrial processes prioritize high ortho-selectivity and yield. One such superior method involves the magnesium-mediated ortho-formylation of phenol.[11]

The causality behind this method's success lies in the use of a magnesium phenoxide intermediate. The magnesium ion acts as a chelating agent, holding the formaldehyde reactant in close proximity to the ortho position of the phenol, thereby directing the formylation to the desired location with high specificity.[11]

## Experimental Protocol: Magnesium-Mediated Synthesis of Salicylaldehyde

This protocol is adapted from methodologies that emphasize high ortho-selectivity and yield.[9]  
[11]

#### Step 1: Formation of Magnesium Methoxide

- Magnesium powder is reacted with methanol at reflux temperature to prepare magnesium methoxide.

#### Step 2: Formation of Phenol Magnesium Salt

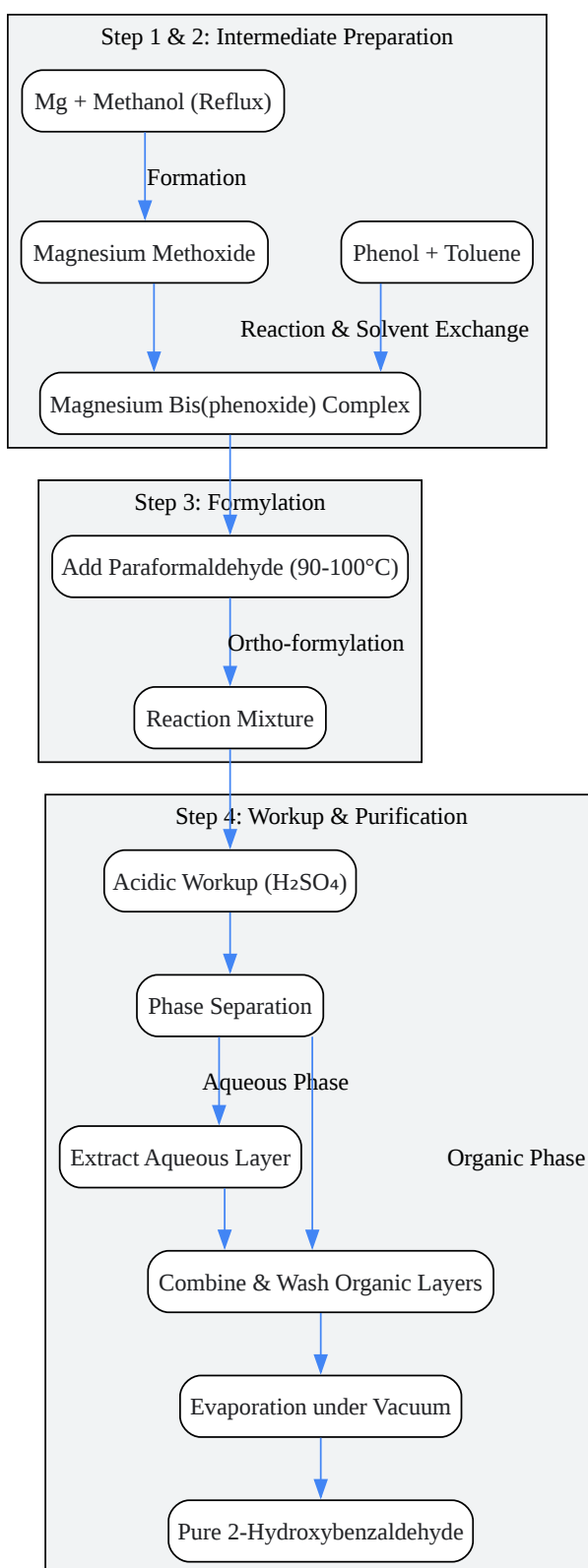
- The prepared magnesium methoxide is added to phenol in a methanol solution. The methanol is subsequently distilled off, and toluene is added as a solvent. This forms the crucial magnesium bis(phenoxide) complex.[11]

#### Step 3: Ortho-Formylation

- Paraformaldehyde is added portion-wise to the toluene solution containing the magnesium phenoxide complex at an elevated temperature (e.g., 90-100 °C). The reaction is maintained for several hours.[9]

#### Step 4: Acidic Workup and Purification

- After cooling, the reaction mixture is treated with an acid (e.g., sulfuric acid) to hydrolyze the complex and neutralize the base.
- This step separates the magnesium ions as a salt (e.g., magnesium sulfate) in the aqueous phase.[11]
- The organic layer, containing the product, is separated. The aqueous layer is extracted further with toluene or ether to recover any remaining product.[11]
- The combined organic layers are washed with distilled water.[11]
- Finally, the solvent is evaporated under reduced pressure to yield pure 2-hydroxybenzaldehyde.[11]



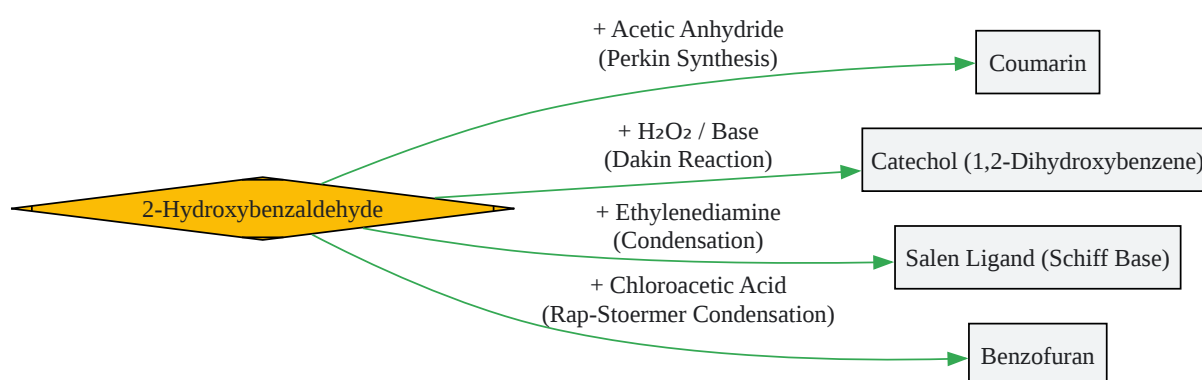
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Caption: High-yield synthesis workflow for 2-hydroxybenzaldehyde.

## Key Chemical Reactions

2-Hydroxybenzaldehyde is a versatile precursor for a variety of important chemical compounds, primarily through reactions involving its aldehyde and hydroxyl functionalities.

- **Perkin Synthesis of Coumarin:** It is commercially used as a precursor to coumarin, a fragrant compound used in perfumes and as a pharmaceutical intermediate. The synthesis involves condensation with acetic anhydride.<sup>[1]</sup>
- **Dakin Reaction:** Oxidation with hydrogen peroxide in a basic medium converts 2-hydroxybenzaldehyde to catechol (1,2-dihydroxybenzene), a valuable building block for pharmaceuticals and agrochemicals.<sup>[1]</sup>
- **Condensation with Amines (Schiff Base Formation):** It readily reacts with primary amines to form Schiff bases, also known as imines. When a diamine like ethylenediamine is used, it forms the well-known tetradentate ligand Salen, which creates stable complexes with various metals.<sup>[1]</sup> These metal-salen complexes are widely studied as catalysts.
- **Formation of Benzofuran:** Through etherification with chloroacetic acid followed by cyclization, it can be converted to benzofuran (coumarone), a heterocyclic compound.<sup>[1]</sup>



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Caption: Major synthetic routes from 2-hydroxybenzaldehyde.

## Applications in Research and Drug Development

The utility of 2-hydroxybenzaldehyde in advanced scientific fields, especially drug development, is extensive.

- **Precursor for Active Pharmaceutical Ingredients (APIs):** It is a key intermediate in the synthesis of various drugs and medicinal compounds.<sup>[3]</sup> For example, it is a forerunner of aspirin.<sup>[11]</sup>
- **Chelating Agents and Metal Complexes:** The Schiff bases derived from salicylaldehyde, such as Salen, are exceptional chelating ligands. The resulting metal complexes have shown promise in various therapeutic areas, including as anticancer and antimicrobial agents, due to their ability to interact with biological targets.
- **Flavor and Fragrance Industry:** It is used directly as a flavoring ingredient and in the creation of fragrances.<sup>[2]</sup><sup>[3]</sup>
- **Analytical Chemistry:** It serves as an analytical reagent, for instance, in the detection of hydrazine.<sup>[2]</sup>
- **Dye Manufacturing:** The compound is used in the production of various dyes and pigments, where its chemical structure contributes to color and stability.<sup>[3]</sup>

## Safety and Handling

As with any laboratory chemical, proper handling of 2-hydroxybenzaldehyde is essential. It is classified as harmful and an irritant.<sup>[4]</sup><sup>[12]</sup>

- **GHS Classification:** The substance is classified as a combustible liquid and poses several health hazards.<sup>[4]</sup><sup>[13]</sup>

Table 3: GHS Hazard and Precautionary Statements

Pictograms	GHS07 (Exclamation Mark), GHS09 (Environmental Hazard)[1][4]
Signal Word	Warning[1][4]
Hazard Statements	H302: Harmful if swallowed.[4][12][13] H315: Causes skin irritation.[4][12][13] H317: May cause an allergic skin reaction.[1] H319: Causes serious eye irritation.[4][12][13] H411: Toxic to aquatic life with long lasting effects.[4][12]
Precautionary Statements	P261: Avoid breathing vapors/spray.[13] P273: Avoid release to the environment.[12] P280: Wear protective gloves/protective clothing/eye protection/face protection.[1][12][13] P302+P352: IF ON SKIN: Wash with plenty of soap and water.[4] P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1]

## Handling and Storage Recommendations

- Personal Protective Equipment (PPE): Wear suitable chemical-resistant gloves (e.g., nitrile rubber), safety goggles or a face shield, and a lab coat.[4]
- Ventilation: Use only in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of vapors.[13]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place away from heat, sparks, open flames, and strong oxidizing agents.[4] Recommended storage temperature is between 15–25 °C.[4]
- Spills: In case of a spill, remove all ignition sources, ventilate the area, and absorb with an inert material. Prevent spillage from entering drains or waterways.[12]

## Conclusion

2-Hydroxybenzaldehyde (Salicylaldehyde) is far more than a simple aromatic aldehyde. Its unique structure, governed by the ortho-positioning of its functional groups, makes it an exceptionally versatile and valuable molecule. With a definitive CAS Number of 90-02-8, it is a cornerstone intermediate in organic synthesis, enabling the efficient production of coumarins, catechols, and a vast range of Schiff base ligands. For professionals in research and drug development, a thorough understanding of its properties, high-yield synthesis routes, and reaction mechanisms is fundamental to leveraging its full potential in creating novel pharmaceuticals, advanced materials, and specialty chemicals. Adherence to strict safety protocols ensures its potential can be harnessed responsibly and effectively.

## References

- Wikipedia. Salicylaldehyde. [\[Link\]](#)
- Carl ROTH. (n.d.). Safety Data Sheet: 2-Hydroxybenzaldehyde. Retrieved from [\[Link\]](#)
- The Good Scents Company. (n.d.). 2-hydroxybenzaldehyde, 90-02-8. Retrieved from [\[Link\]](#)
- Pouramini, Z., & Moradi, A. (2011). Structural and orthoselectivity study of 2-hydroxybenzaldehyde using spectroscopic analysis. *Arabian Journal of Chemistry*, 4(1), 99-103. [\[Link\]](#)
- ResearchGate. (n.d.). (PDF) Structural and orthoselectivity study of 2-hydroxybenzaldehyde using spectroscopic analysis. Retrieved from [\[Link\]](#)
- National Center for Biotechnology Information. (n.d.). PubChem Compound Summary for CID 6998, Salicylaldehyde. Retrieved from [\[Link\]](#)
- Pouramini, Z., & Moradi, A. (2011). Structural and orthoselectivity study of 2-hydroxybenzaldehyde using spectroscopic analysis. *Arabian Journal of Chemistry*. [\[Link\]](#)
- ResearchGate. (n.d.). An improved procedure for the synthesis of 2-hydroxybenzaldehyde and 2-hydroxynaphthalene-1-carbaldehyde. Retrieved from [\[Link\]](#)

- Vedantu. (n.d.). Write the structure of 2hydroxybenzaldehyde class 12 chemistry CBSE. Retrieved from [[Link](#)]
- Mlunias Biochem Overseas Pvt. Ltd. (n.d.). Best Salicylaldehyde (2-hydroxybenzaldehyde) Chemical Manufacturer in India. Retrieved from [[Link](#)]
- FooDB. (2010). Showing Compound 2-Hydroxybenzaldehyde (FDB012456). Retrieved from [[Link](#)]
- Ing. Petr Švec - PENTA s.r.o. (2025). Salicylaldehyde - SAFETY DATA SHEET. Retrieved from [[Link](#)]
- S D FINE- CHEM LIMITED. (n.d.). SALICYLALDEHYDE GHS Safety Data Sheet. Retrieved from [[Link](#)]
- OXFORD LAB FINE CHEM LLP. (n.d.). MATERIAL SAFETY DATA SHEET SALICYLALDEHYDE. Retrieved from [[Link](#)]

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## Sources

- 1. Salicylaldehyde - Wikipedia [[en.wikipedia.org](https://en.wikipedia.org)]
- 2. Write the structure of 2hydroxybenzaldehyde class 12 chemistry CBSE [[vedantu.com](https://vedantu.com)]
- 3. mlunias.com [[mlunias.com](https://mlunias.com)]
- 4. carlroth.com [[carlroth.com](https://carlroth.com)]
- 5. Salicylaldehyde | C7H6O2 | CID 6998 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
- 6. 2-hydroxybenzaldehyde, 90-02-8 [[thegoodscentcompany.com](https://thegoodscentcompany.com)]
- 7. Showing Compound 2-Hydroxybenzaldehyde (FDB012456) - FooDB [[foodb.ca](https://foodb.ca)]
- 8. oxfordlabchem.com [[oxfordlabchem.com](https://oxfordlabchem.com)]
- 9. researchgate.net [[researchgate.net](https://researchgate.net)]

- [10. researchgate.net \[researchgate.net\]](https://www.researchgate.net)
- [11. arabjchem.org \[arabjchem.org\]](https://www.arabjchem.org)
- [12. cdhfinechemical.com \[cdhfinechemical.com\]](https://www.cdhfinechemical.com)
- [13. aksci.com \[aksci.com\]](https://www.aksci.com)
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